

# thiacetarsamide sodium chemical structure and properties

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## Compound of Interest

Compound Name: *Thiacetarsamide sodium*

Cat. No.: *B085760*

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## An In-depth Technical Guide to Thiacetarsamide Sodium

**Thiacetarsamide sodium**, an organoarsenic compound, has historically been a significant chemotherapeutic agent, particularly in veterinary medicine for the treatment of parasitic infections. This technical guide provides a comprehensive overview of its chemical structure, properties, synthesis, and mechanism of action, tailored for researchers, scientists, and drug development professionals.

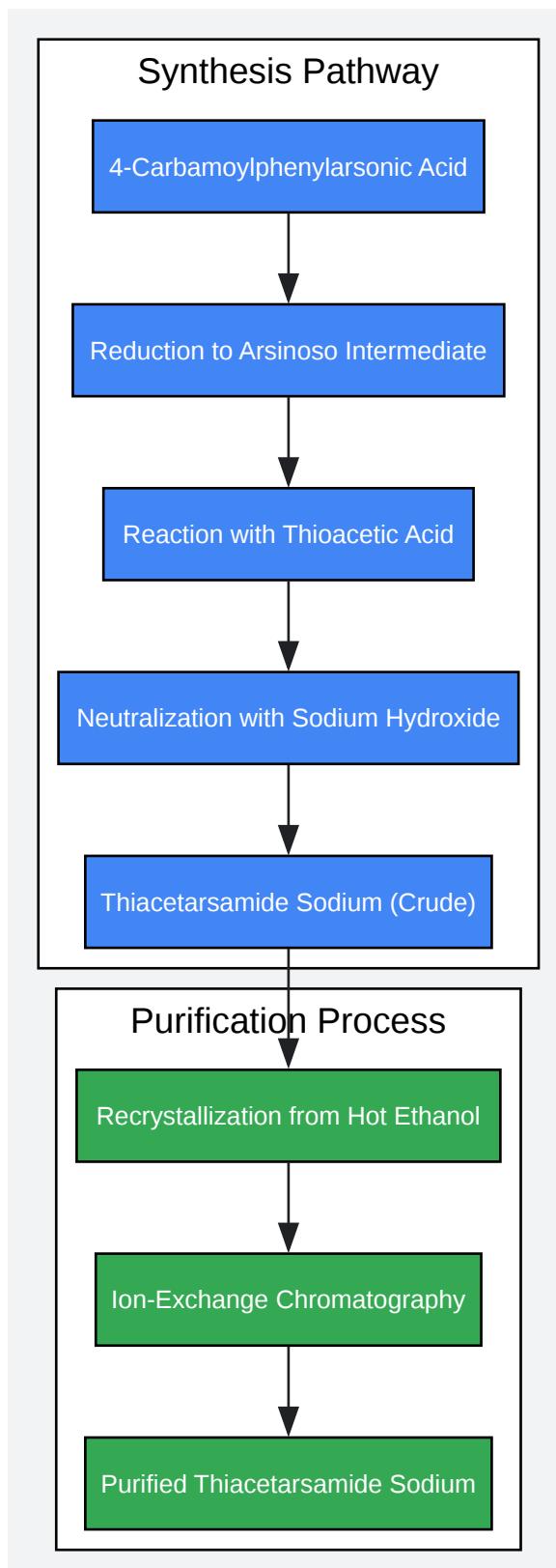
## Chemical Structure and Identification

**Thiacetarsamide sodium** is the disodium salt of S,S'-diester of p-carbamoylphenylarsinodithious acid with mercaptoacetic acid. Its chemical identity is well-established through various spectroscopic and analytical techniques.

Table 1: Chemical Identifiers for **Thiacetarsamide Sodium**

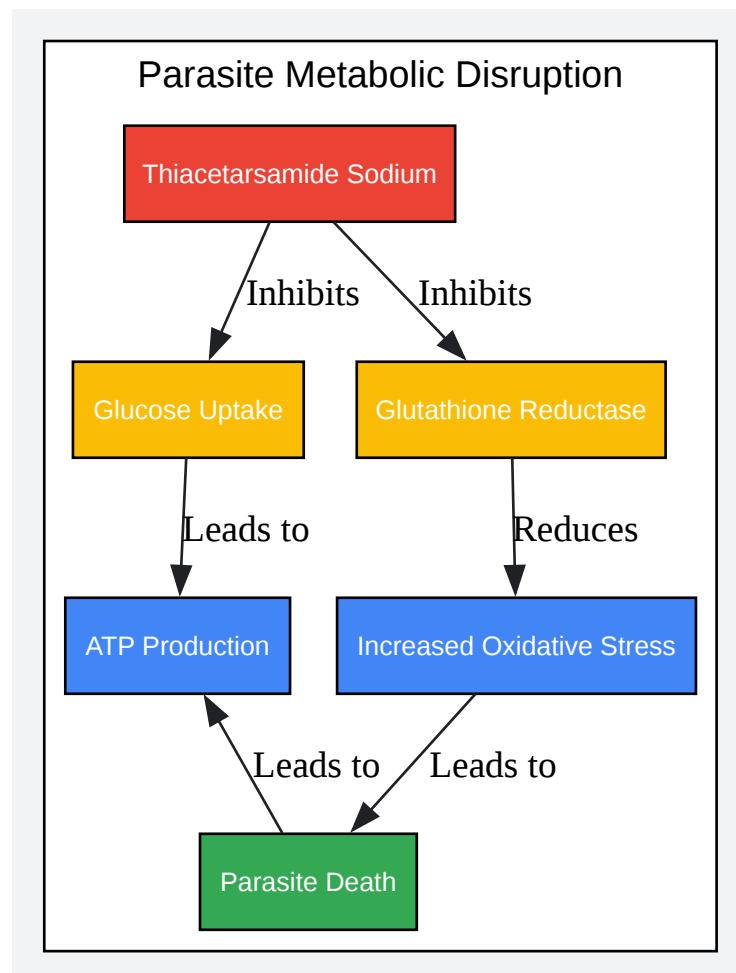
Identifier	Value
CAS Number	14433-82-0, 7681-85-8 <a href="#">[1]</a> <a href="#">[2]</a>
IUPAC Name	disodium;2-[(4-carbamoylphenyl)- (carboxylatomethylsulfanyl)arsanyl]sulfanylacetate <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>11</sub> H <sub>10</sub> AsNNa <sub>2</sub> O <sub>5</sub> S <sub>2</sub> <a href="#">[1]</a> <a href="#">[2]</a>
SMILES	C1=CC(=CC=C1C(=O)N)--INVALID-LINK-- SCC(=O)[O-].[Na+].[Na+] <a href="#">[1]</a> <a href="#">[2]</a>
InChI	InChI=1S/C11H12AsNO5S2.2Na/c13-11(18)7- 1-3-8(4-2-7)12(19-5-9(14)15)20-6- 10(16)17;/h1-4H,5-6H2,(H2,13,18)(H,14,15) (H,16,17);;/q;2*+1/p-2 <a href="#">[1]</a> <a href="#">[2]</a>
InChI Key	AXRWJSAOLNNBNI-UHFFFAOYSA-L <a href="#">[1]</a> <a href="#">[2]</a>
Synonyms	Arsenamide Sodium, Caparsolate, Sodium Thiacetarsamide <a href="#">[1]</a> <a href="#">[2]</a>

Diagram 1: Chemical Structure of **Thiacetarsamide Sodium**



Thiacetarsamide Sodium

img



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## References

- 1. Thiacetarsamide Sodium | C<sub>11</sub>H<sub>10</sub>AsNNa<sub>2</sub>O<sub>5</sub>S<sub>2</sub> | CID 72143 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Buy Thiacetarsamide sodium | 7681-85-8 [smolecule.com]
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